

Application Notes and Protocols for Acetyl-PHF6 Amide TFA in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl-PHF6 amide (Ac-VQIVYK-NH2) is a synthetic hexapeptide derived from the microtubule-associated protein tau.[1][2] Specifically, it corresponds to the PHF6 (Paired Helical Filament 6) segment, a critical sequence for tau protein aggregation, which is a hallmark of neurodegenerative diseases such as Alzheimer's.[3][4][5] The N-terminal acetylation and C-terminal amidation of this peptide enhance its stability by mimicking a native peptide bond and neutralizing terminal charges.[6] Due to its amyloidogenic nature, proper handling and preparation of Acetyl-PHF6 amide solutions are critical for reproducible experimental results.[1] [7] These application notes provide detailed protocols for the preparation of stock solutions of Acetyl-PHF6 amide TFA in dimethyl sulfoxide (DMSO).

Data Presentation Physicochemical Properties



Property	Value	Reference
Sequence	Ac-Val-Gln-Ile-Val-Tyr-Lys-NH2	[8]
Molecular Formula	C38H64N8O8	[7]
Molecular Weight (Free Base)	760.98 g/mol	[7]
Molecular Weight (TFA Salt)	~903.99 g/mol	[9]
Appearance	White to off-white lyophilized powder	[7]
Storage (Lyophilized)	-20°C to -80°C, protect from moisture and light	[7]

Solubility and Recommended Stock Concentrations

Solvent	Recommended Concentration	Notes	Reference
Dimethyl Sulfoxide (DMSO)	1-5 mg/mL	High solubility (up to 67.5 mg/mL reported). [7][9]	[7]
1,1,1,3,3,3- Hexafluoro-2-propanol (HFIP)	1 mg/mL	Useful for pre- treatment to obtain a monomeric peptide film.[7]	[7]
0.1% Ammonium Hydroxide (NH4OH)	1 mg/mL	Reconstitute and immediately dilute in experimental buffer.[7]	[7]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Acetyl-PHF6 Amide TFA Stock Solution in DMSO

This protocol describes the preparation of a 1 mg/mL stock solution of **Acetyl-PHF6 amide TFA** in DMSO.



Materials:

- Acetyl-PHF6 amide TFA (lyophilized powder)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Desiccator

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized **Acetyl-PHF6 amide TFA** to equilibrate to room temperature in a desiccator for at least 30 minutes. This prevents condensation of moisture, which can affect peptide stability.[7]
- Centrifugation: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Solvent Addition: Carefully open the vial and add the appropriate volume of anhydrous DMSO to achieve a 1 mg/mL concentration. For example, to prepare 1 mL of a 1 mg/mL solution, add 1 mL of DMSO to 1 mg of the peptide.
- Dissolution: Close the vial tightly and gently vortex for 1-2 minutes to facilitate dissolution.[7] If the peptide does not fully dissolve, brief sonication in a water bath may be used.[6]
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, low-binding microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the peptide.
- Storage: Store the aliquots at -20°C or -80°C, protected from light.[7] When stored in DMSO, freezing at -30°C is recommended.



Protocol 2: Pre-treatment with HFIP for Monomeric Acetyl-PHF6 Amide

For experiments sensitive to pre-existing aggregates, a pre-treatment step using HFIP is recommended to ensure the peptide is in a monomeric state before reconstitution in DMSO.[6]

Materials:

- Acetyl-PHF6 amide TFA (lyophilized powder)
- 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP)
- Nitrogen gas source
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes

Procedure:

- Dissolution in HFIP: Following steps 1 and 2 from Protocol 1, dissolve the peptide in HFIP at a concentration of 1 mg/mL. Vortex briefly to ensure complete dissolution.
- Solvent Evaporation: Evaporate the HFIP under a gentle stream of nitrogen gas to form a thin peptide film at the bottom of the vial.[7]
- Reconstitution in DMSO: Immediately reconstitute the resulting peptide film in the desired volume of DMSO as described in Protocol 1 (steps 3-6).[7]

Mandatory Visualization



Workflow for Preparing Acetyl-PHF6 Amide TFA Stock Solution Start Equilibrate lyophilized peptide to room temperature in a desiccator Centrifuge vial to pellet the powder the desired concentration Aliquot into single-use, low-binding tubes Store aliquots at -20°C to -80°C End

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Caption: Workflow for **Acetyl-PHF6 Amide TFA** Stock Solution Preparation.



Start Dissolve lyophilized peptide in HFIP (1 mg/mL) Evaporate HFIP with a gentle stream of nitrogen to form a peptide film Immediately reconstitute the peptide film in DMSO Proceed to aliquoting and storage End

HFIP Pre-treatment Workflow for Monomeric Peptide

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Caption: HFIP Pre-treatment for Monomeric Acetyl-PHF6 Amide.



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